

4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

| | |
|----------------|---|
| Compound Name: | 4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole |
| Cat. No.: | B597283 |

[Get Quote](#)

Technical Guide: 4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the chemical properties of **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery.

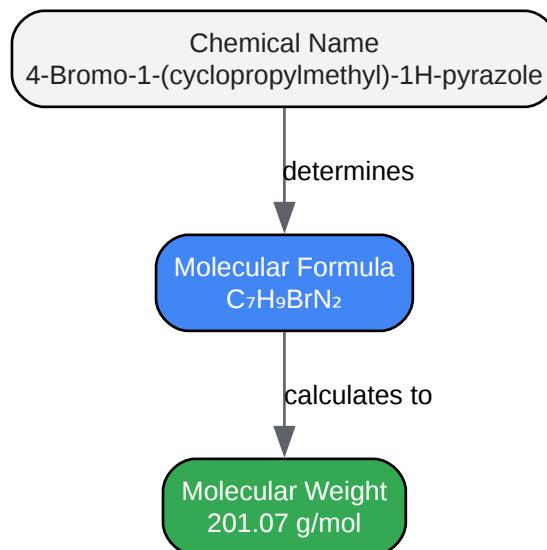
Core Chemical Data

The fundamental molecular properties of **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole** are summarized in the table below. These data are essential for stoichiometric calculations, analytical characterization, and computational modeling.

| Parameter | Value | Reference |
|-------------------|---|---------------------|
| Molecular Formula | $C_7H_9BrN_2$ | [1] |
| Molecular Weight | 201.07 g/mol | Calculated |
| IUPAC Name | 4-bromo-1-(cyclopropylmethyl)-1H-pyrazole | |
| CAS Number | 1216152-26-9 | [1] |
| InChI Key | QDGAEYSYYWYJHX-UHFFFAOYSA-N | |

Structural and Property Relationship

The chemical identity of a molecule is defined by its structure, from which its formula and molecular weight are derived. The following diagram illustrates this fundamental relationship for **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole**.



[Click to download full resolution via product page](#)

Logical relationship between chemical name and properties.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis, purification, and analysis of **4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole** are not readily available in the public domain. However, based on the structure of the molecule, standard organic chemistry methodologies would be applicable.

a) **Synthesis:** A plausible synthetic route would involve the N-alkylation of 4-bromo-1H-pyrazole with a suitable cyclopropylmethyl halide (e.g., (bromomethyl)cyclopropane) in the presence of a base.

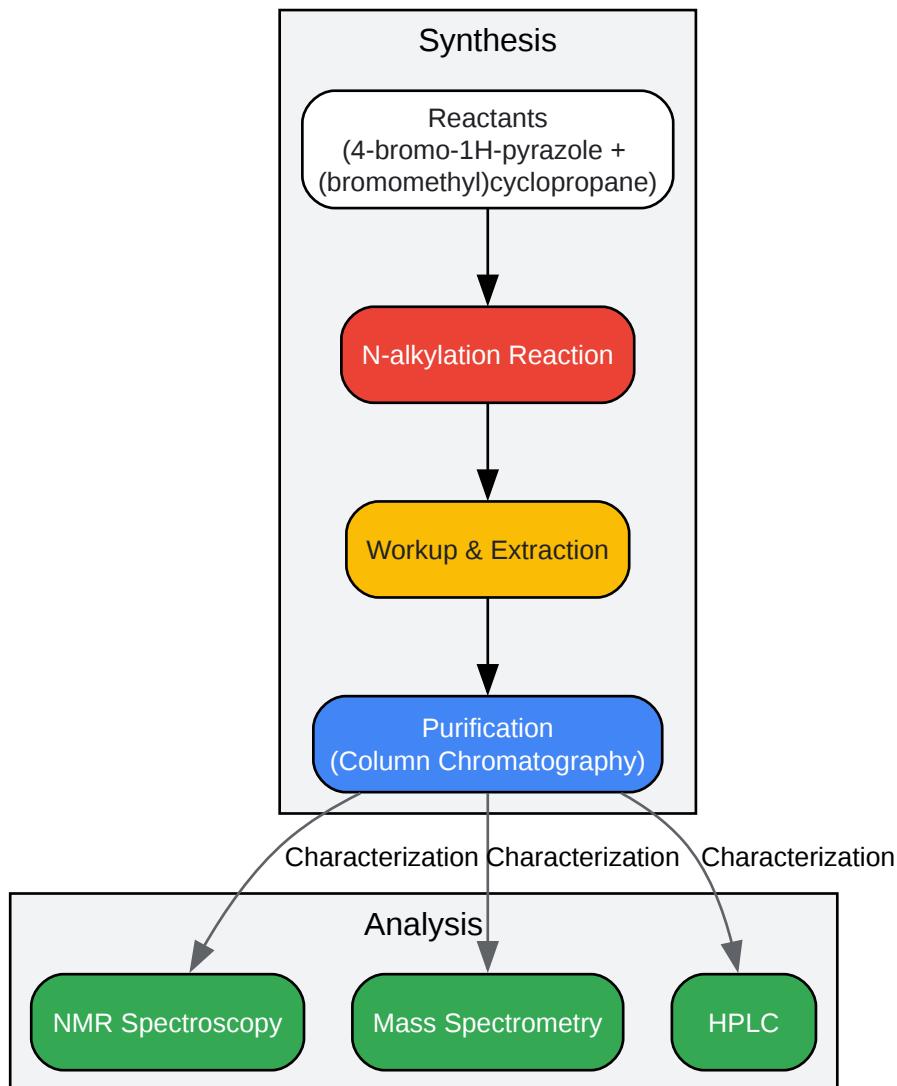
- General Workflow:

- Dissolve 4-bromo-1H-pyrazole in an appropriate aprotic solvent (e.g., DMF or acetonitrile).
- Add a base (e.g., potassium carbonate or sodium hydride) to deprotonate the pyrazole nitrogen.
- Add (bromomethyl)cyclopropane to the reaction mixture.
- Heat the mixture to drive the reaction to completion, monitoring by an appropriate technique (e.g., TLC or LC-MS).
- Upon completion, perform an aqueous workup to remove inorganic salts.
- Extract the product into an organic solvent.
- Purify the crude product using column chromatography.

b) **Analytical Characterization:** The identity and purity of the synthesized compound would be confirmed using a suite of standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to confirm the molecular structure by identifying the chemical shifts and coupling constants of the hydrogen and carbon atoms, respectively.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the final compound.

The following diagram outlines a general experimental workflow for the synthesis and characterization of this compound.



[Click to download full resolution via product page](#)

General workflow for synthesis and analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. keyorganics.net [keyorganics.net]
- To cite this document: BenchChem. [4-Bromo-1-(cyclopropylmethyl)-1H-pyrazole molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b597283#4-bromo-1-cyclopropylmethyl-1h-pyrazole-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com